

A Technical Guide to the Water Solubility of DiSulfo-ICG Maleimide

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Compound of Interest

Compound Name: DiSulfo-ICG maleimide

Cat. No.: B12388925

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the water solubility of **DiSulfo-ICG maleimide**, a near-infrared fluorescent dye crucial for various research and drug development applications. This document outlines the qualitative and practical aspects of its solubility, provides detailed experimental protocols for its use in aqueous environments, and presents key information in a structured format for ease of reference.

Core Concepts: Understanding the Solubility of DiSulfo-ICG Maleimide

DiSulfo-ICG maleimide is a derivative of Indocyanine Green (ICG) functionalized with a maleimide group for covalent conjugation to thiol-containing molecules and two sulfonate (sulfo) groups. These sulfonate groups are critical modifications that significantly enhance the water solubility of the parent ICG molecule, which is inherently hydrophobic. The presence of two sulfonate groups ("DiSulfo") renders the molecule highly soluble in aqueous solutions, a desirable characteristic for most biological applications.^[1]

While a precise quantitative value for the maximum water solubility of **DiSulfo-ICG maleimide** is not readily available in public literature, its practical application in numerous experimental settings provides a strong indication of its functional solubility. It is considered a water-soluble compound that can be readily used in biological buffers. However, common laboratory practice involves the initial preparation of a concentrated stock solution in an organic co-solvent, such

as dimethyl sulfoxide (DMSO) or N,N-dimethylformamide (DMF), before dilution into the final aqueous reaction mixture.[2][3][4] This approach facilitates handling and accurate dispensing of the dye.

Quantitative Data Summary

The following table summarizes the key properties of **DiSulfo-ICG maleimide** and related compounds, providing a comparative overview of their characteristics.

Property	DiSulfo-ICG Maleimide	ICG-Sulfo-OSu	ICG Maleimide (Non-sulfonated)
Molecular Formula	C ₅₁ H ₅₄ N ₄ Na ₂ O ₁₂ S ₃	C ₄₉ H ₅₂ N ₃ NaO ₁₀ S ₂	C ₅₁ H ₅₆ N ₄ O ₆ S
Molecular Weight	~1057.17 g/mol	~930.07 g/mol	~853.08 g/mol
Excitation (Ex)	~780 nm	~780 nm	~789 nm
Emission (Em)	~800 nm	~800 nm	~813 nm
Water Solubility	High	Moderate[2][5]	Low
Recommended Stock Solvent	DMSO or DMF	DMSO	DMSO or DMF

Experimental Protocols

Preparation of a DiSulfo-ICG Maleimide Stock Solution

This protocol describes the standard procedure for preparing a concentrated stock solution of **DiSulfo-ICG maleimide**.

Materials:

- **DiSulfo-ICG maleimide** vial
- Anhydrous Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Vortex mixer

- Pipettes

Procedure:

- Allow the vial of **DiSulfo-ICG maleimide** to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve a desired stock concentration, typically 10 mM.
- Vortex the vial thoroughly to ensure the dye is completely dissolved.
- Store the stock solution in small aliquots at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.[\[2\]](#)

Protocol for Labeling Thiol-Containing Proteins with DiSulfo-ICG Maleimide

This protocol outlines the general steps for conjugating **DiSulfo-ICG maleimide** to proteins with available cysteine residues in an aqueous buffer.

Materials:

- Thiol-containing protein (e.g., antibody) in a suitable buffer (e.g., PBS, HEPES, Tris), pH 7.0-7.5.[\[4\]](#)
- **DiSulfo-ICG maleimide** stock solution (10 mM in DMSO)
- (Optional) Reducing agent such as TCEP (tris(2-carboxyethyl)phosphine)
- Purification column (e.g., Sephadex G-25)

Procedure:

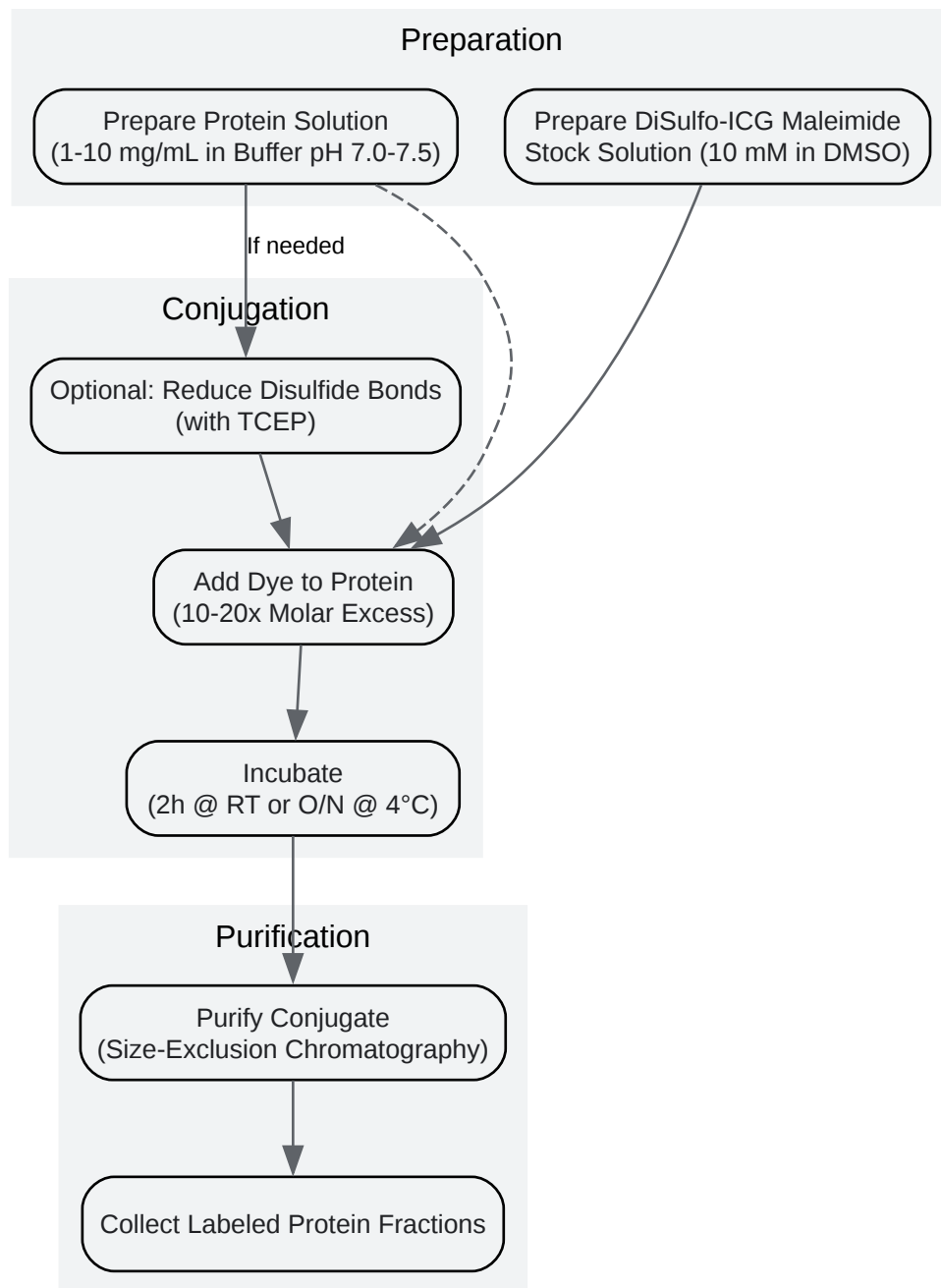
- Protein Preparation:
 - Dissolve the protein in a degassed buffer at a concentration of 1-10 mg/mL.[\[4\]](#)

- If the protein's cysteine residues are in the form of disulfide bonds, reduction is necessary. Add a 10-100 fold molar excess of TCEP to the protein solution and incubate for 20-30 minutes at room temperature.
- Conjugation Reaction:
 - Add the **DiSulfo-ICG maleimide** stock solution to the protein solution to achieve a final dye-to-protein molar ratio of 10:1 to 20:1.
 - Gently mix the reaction solution and incubate for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:
 - Remove the unreacted dye from the labeled protein conjugate using a size-exclusion chromatography column (e.g., Sephadex G-25) pre-equilibrated with the desired buffer (e.g., PBS).^[3]
 - Collect the fractions containing the fluorescently labeled protein.

Visualizations

Experimental Workflow for Protein Labeling

Workflow for Protein Labeling with DiSulfo-ICG Maleimide

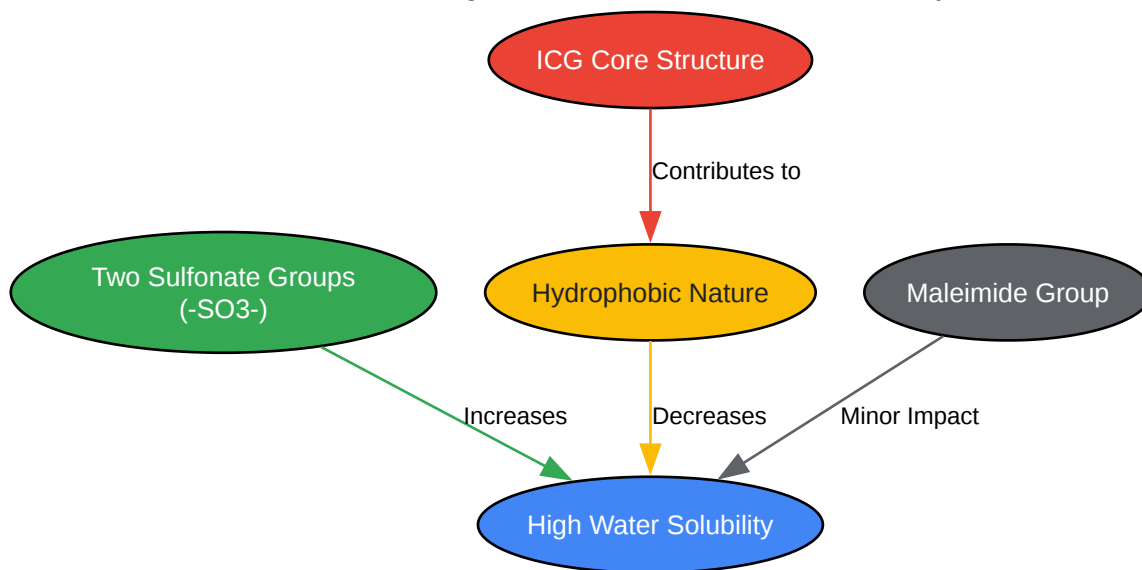


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Caption: A flowchart illustrating the key steps in labeling a protein with **DiSulfo-ICG maleimide**.

Logical Relationship of Solubility Factors

Factors Influencing DiSulfo-ICG Maleimide Solubility



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Caption: A diagram showing the influence of molecular components on the water solubility of **DiSulfo-ICG maleimide**.

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